

Essential Safety and Logistical Information for Handling AG-494

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AG-494, also known as Tyrphostin **AG-494**, is a potent inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase.[1] As a cytotoxic compound, it requires stringent safety protocols to protect researchers and the environment. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of **AG-494** in a laboratory setting.

Hazard Identification and Classification

AG-494 is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

- Acute Oral Toxicity (Category 4), H302: Harmful if swallowed.
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.

Physical and Chemical Properties of AG-494

A summary of the available quantitative data for **AG-494** is presented below. Note that some physical properties such as melting and boiling points are not readily available in published literature.



Property	Value	Source
Chemical Formula	C16H12N2O3	Cayman Chemical
Molecular Weight	280.3 g/mol	Cayman Chemical
Appearance	Crystalline solid	Cayman Chemical
Solubility	DMSO: 20 mg/mLDMF: 30 mg/mLEthanol: 1 mg/mLWater: Insoluble	Cayman Chemical
Storage Temperature	Powder: -20°CIn solvent: -80°C	DC Chemicals

Operational Plans: Handling Procedures

Due to its cytotoxic nature, **AG-494** must be handled with care to avoid inhalation of dust, and contact with skin and eyes. The following protocols provide step-by-step guidance for handling both the powdered form and solutions of **AG-494**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table outlines the minimum required PPE for handling **AG-494**.



PPE Category	Specification	Rationale
Gloves	Powder-free nitrile gloves meeting ASTM D6978 standards. Double gloving is required.	Protects against skin contact. Nitrile offers good resistance to DMSO, a common solvent for AG-494.[2][3] Double gloving provides an extra layer of protection.
Gown	Disposable, back-fastening gown made of a low-permeability fabric (e.g., polyethylene-coated polypropylene).	Prevents contamination of personal clothing and skin.[3]
Eye/Face Protection	Safety goggles with side- shields. A full-face shield should be worn if there is a risk of splashing.	Protects eyes from dust particles and splashes of solutions.[5]
Respiratory Protection	For handling the powder form, a NIOSH-approved N95 or higher-level particulate respirator is mandatory.[3][6]	Prevents inhalation of fine powder, which can be harmful if ingested.

Experimental Protocols

1. Handling Powdered AG-494

This protocol should be performed in a designated area, such as a chemical fume hood or a biological safety cabinet, to minimize exposure.

· Preparation:

- Don all required PPE as specified in the table above.
- Cover the work surface with a disposable, plastic-backed absorbent pad.
- Ensure a cytotoxic spill kit is readily accessible.



• Procedure:

- Carefully open the container of AG-494 to avoid creating airborne dust.
- Use a dedicated spatula to weigh the desired amount of powder.
- If transferring to another container, do so slowly and close to the work surface to minimize dust generation.
- Clean the spatula and any contaminated surfaces with a suitable solvent (e.g., 70% ethanol) and dispose of the cleaning materials as cytotoxic waste.

Post-Handling:

- Securely close the AG-494 container.
- Wipe down the exterior of the container before returning it to storage.
- Dispose of the absorbent pad and outer gloves in a designated cytotoxic waste container.
- Remove remaining PPE and wash hands thoroughly.

2. Preparation of AG-494 Stock Solution in DMSO

AG-494 is frequently dissolved in Dimethyl Sulfoxide (DMSO) for in vitro experiments.

Preparation:

Follow the same preparation steps as for handling the powder.

• Procedure:

- Weigh the desired amount of AG-494 powder directly into a sterile, conical tube or vial.
- Using a micropipette, add the calculated volume of anhydrous DMSO to the vial.
- Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming may be applied if necessary.



- The stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Post-Preparation:
 - Label all aliquots clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C.
 - Dispose of all contaminated materials, including pipette tips and tubes, in the cytotoxic waste stream.

Disposal Plan

AG-494 is very toxic to aquatic life, and therefore, its disposal must be managed meticulously to prevent environmental contamination.[7]

Waste Segregation and Collection

- Solid Waste: All solid materials contaminated with AG-494, including gloves, gowns, absorbent pads, pipette tips, and empty vials, must be collected in a dedicated, clearly labeled, leak-proof cytotoxic waste container.
- Liquid Waste: Unused or waste solutions of AG-494 should be collected in a sealed, labeled, and compatible waste container. Do not pour any AG-494 solution down the drain.

Disposal Procedure

- Labeling: Ensure all waste containers are clearly labeled with "Cytotoxic Waste" and a list of the chemical contents.
- Storage: Store waste containers in a secure, designated area away from general lab traffic.
- Professional Disposal: All AG-494 waste must be disposed of through a licensed hazardous
 waste disposal company.[7] Contact your institution's Environmental Health and Safety
 (EHS) department to arrange for pickup and disposal in accordance with local and national
 regulations.

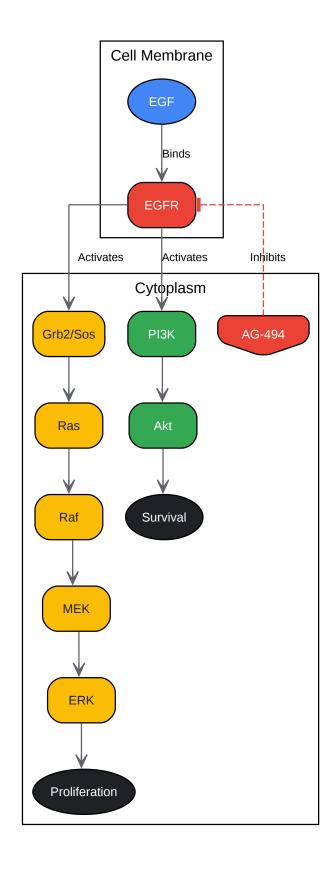




Visualizing the Mechanism of Action

AG-494 functions by inhibiting the EGFR signaling pathway, which is crucial for cell growth and proliferation. The following diagram illustrates the simplified EGFR signaling cascade and the point of inhibition by **AG-494**.





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Caption: EGFR signaling pathway and AG-494 inhibition.



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